

# Application Notes: Modified Methylaluminoxane (MMAO) in Catalysis

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## Compound of Interest

Compound Name: Methylaluminoxane

Cat. No.: B055162

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## Introduction

Modified **methylaluminoxane** (MMAO) is an organoaluminum compound that serves as a crucial cocatalyst, primarily in the field of olefin polymerization.<sup>[1][2][3]</sup> It is a variation of **methylaluminoxane** (MAO), modified by incorporating higher alkyl groups, such as isobutyl groups, into its structure.<sup>[4]</sup> This modification enhances its solubility in hydrocarbon solvents like heptane, a significant advantage over the often-gelatinous nature of MAO solutions.<sup>[4][5]</sup> MMAO is synthesized through the controlled hydrolysis of a mixture of trialkylaluminums, typically trimethylaluminum (TMA) and triisobutylaluminum (TIBA).<sup>[4][5]</sup> Like MAO, MMAO plays a multifaceted role in catalysis: it activates metallocene and other single-site precatalysts, acts as a scavenger for impurities, and stabilizes the active catalytic species.<sup>[2][3][6]</sup>

## Applications in Catalysis

The primary application of MMAO is as a cocatalyst in single-site olefin polymerization.<sup>[1][2]</sup> It is widely used with metallocene and other transition metal complexes to produce a variety of polyolefins with well-defined microstructures.<sup>[7][8]</sup>

- **Polyolefin Synthesis:** MMAO is instrumental in the production of high-density polyethylene (HDPE), polyolefin elastomers (POE), polyolefin plastomers (POP), and ethylene propylene diene monomer (EPDM) rubber.<sup>[9]</sup>
- **Enhanced Catalytic Activity:** In many systems, MMAO demonstrates higher cocatalytic activity compared to MAO. For instance, in ethylene polymerization using a zirconocene

dichloride catalyst, MMAO can lead to significantly higher specific activity.[\[10\]](#)

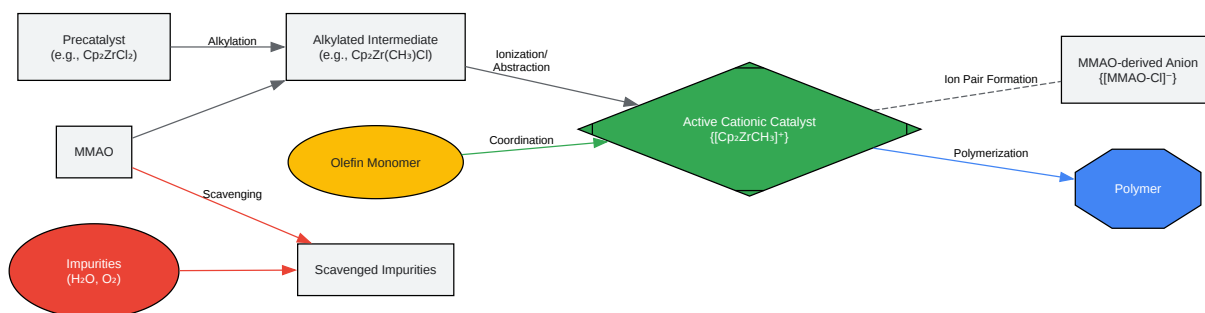
- **Control of Polymer Properties:** The use of MMAO can influence the molecular weight and molecular weight distribution of the resulting polymer. For example,  $\alpha$ -olefins can act as chain transfer agents in the presence of MMAO and certain iron complexes, leading to polymers with lower molecular weights and narrower distributions.[\[11\]](#)
- **Oligomerization:** MMAO is also employed in the oligomerization of olefins, such as the synthesis of allyl alcohol oligomers using oxovanadium(IV) complexes.[\[12\]](#)
- **Solvent and Alkyl Modification Effects:** The choice of solvent and the specific alkyl modification in MMAO can have dramatic effects on catalyst performance, including activity and reactor fouling.[\[13\]](#) For example, MMAO supplied in isopentane has been observed to give higher activity and lower fouling than the same type of MMAO in heptane.[\[13\]](#)

#### Mechanism of Action: Precatalyst Activation

MMAO activates single-site precatalysts, such as zirconocene dichloride ( $\text{Cp}_2\text{ZrCl}_2$ ), through a two-step process: alkylation and ionization.[\[3\]](#)[\[4\]](#)[\[6\]](#)

- **Alkylation:** MMAO first alkylates the metal center of the precatalyst, replacing one or both chloride ligands with methyl groups.
- **Ionization (Activation):** Subsequently, MMAO abstracts a methyl group or another ligand from the alkylated precatalyst. This generates a coordinatively unsaturated, electrophilic cationic metal species, which is the active catalyst for olefin polymerization.[\[3\]](#)[\[6\]](#) The resulting MMAO-derived anion stabilizes this cationic active center, forming an ion pair.[\[3\]](#)

MMAO also functions as a scavenger, reacting with and neutralizing impurities like water and oxygen that would otherwise deactivate the catalyst.[\[2\]](#)



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Mechanism of metallocene precatalyst activation by MMAO.

### Quantitative Data Summary

The performance of MMAO as a cocatalyst can be quantified by parameters such as catalytic activity and the properties of the resulting polymer. Below is a summary of representative data.

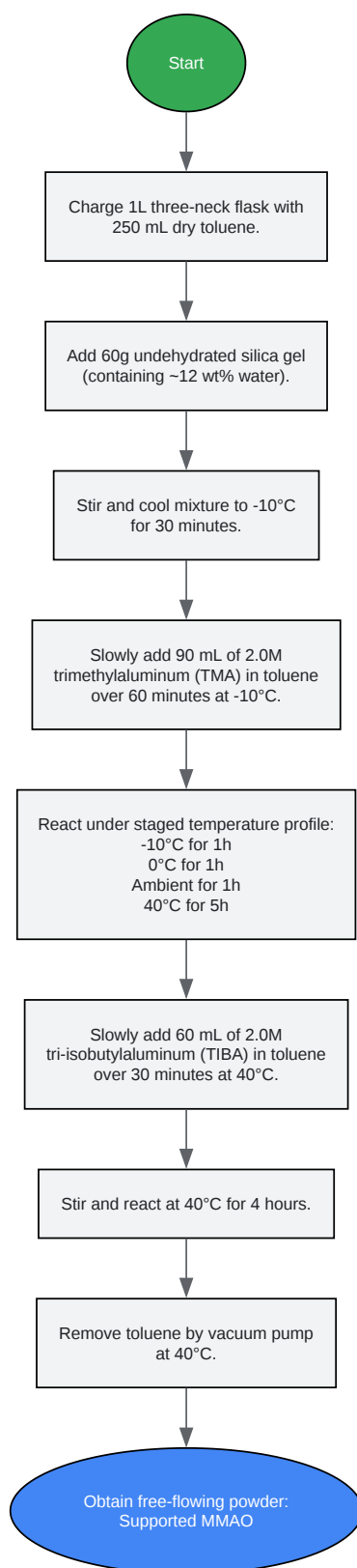
Catalyst System	Cocatalyst	Al/Metal Ratio	Activity (kg Polymer / mol Metal · h)	Reference
L-Fe(acac) <sub>3</sub> (Ethylene Oligomerization)	iBu-MMAO	1000	3430 - 3750	<a href="#">[14]</a>
Cp <sub>2</sub> ZrCl <sub>2</sub> (Ethylene Polymerization)	iBu-MMAO	500	550 - 650	<a href="#">[14]</a>
Zirconocene Dichloride (Ethylene Polymerization)	MMAO	-	18,000 - 570,000	<a href="#">[10]</a>

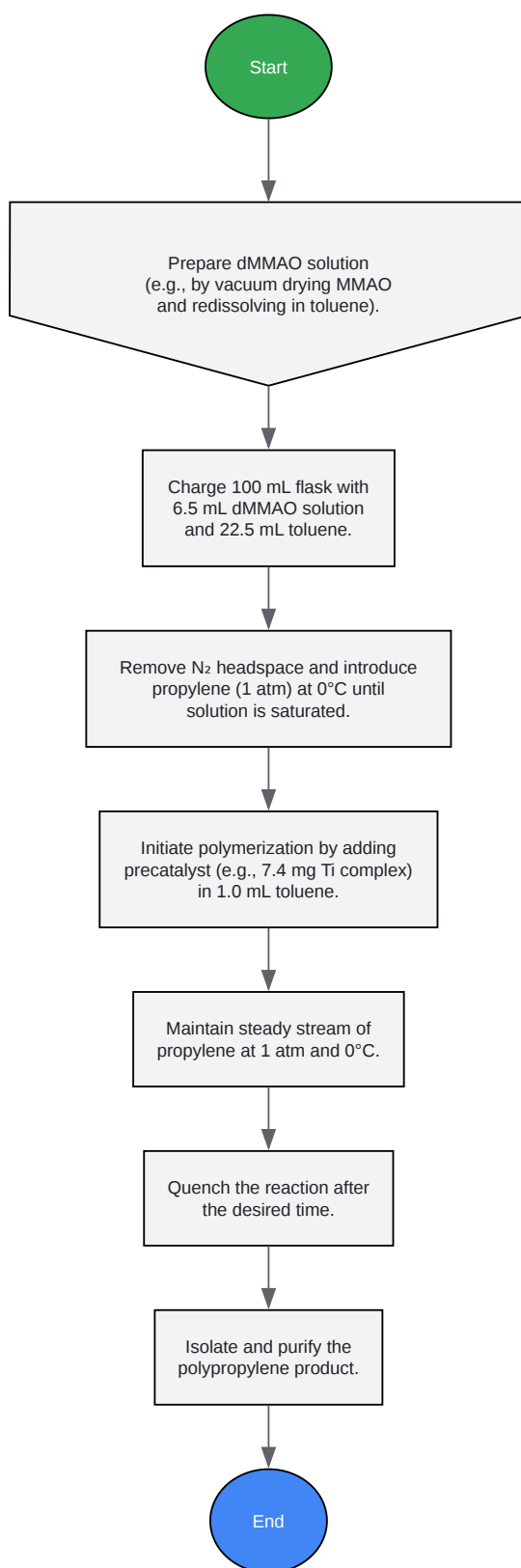
Activity values can vary significantly based on specific reaction conditions such as temperature, pressure, and monomer concentration.

## Experimental Protocols

### Protocol 1: Synthesis of Supported Modified **Methylaluminoxane** (MMAO)

This protocol describes a method for synthesizing MMAO that integrates its formation with deposition onto a silica support, which can simplify the preparation of supported metallocene catalysts.[\[5\]](#)





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